

# Functional Assays Involving Ser-Ser-Lys Peptides: Application Notes and Protocols

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## Compound of Interest

Compound Name: *NH<sub>2</sub>-SSK-COOH*

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## Introduction

The tripeptide sequence Ser-Ser-Lys (SSK) is a recurring motif in a variety of biologically active peptides. While the standalone SSK tripeptide has not been demonstrated to possess intrinsic biological activity, its presence within larger peptide structures is crucial for their function. This document provides detailed application notes and protocols for functional assays involving two key examples of Ser-Ser-Lys-containing peptides: a bradykinin-potentiating peptide and a substrate for Prostate-Specific Antigen (PSA). These examples highlight the diverse roles of the SSK motif, from modulating receptor sensitivity to serving as a recognition site for enzymatic cleavage in targeted drug delivery.

## I. Bradykinin-Potentiating Peptide: Val-Glu-Ser-Ser-Lys

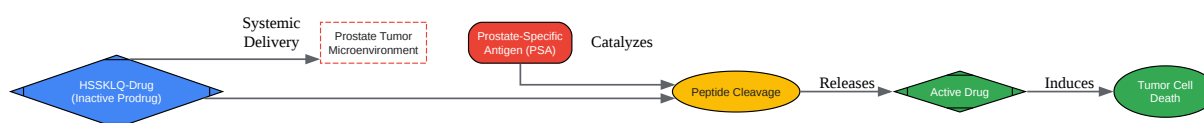
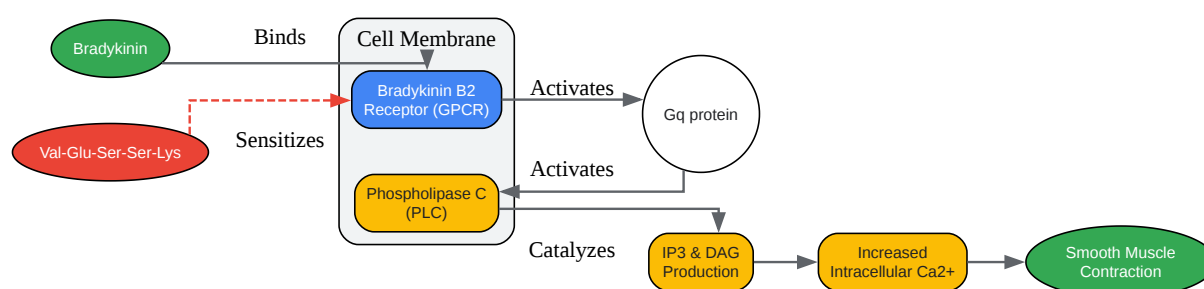
The pentapeptide Val-Glu-Ser-Ser-Lys has been identified as a bradykinin-potentiating peptide, enhancing the contractile effect of bradykinin on smooth muscle. The proposed mechanism of action is the sensitization of bradykinin receptors, leading to an increased affinity for bradykinin<sup>[1]</sup>.

## Data Presentation

Currently, specific quantitative data on the binding affinity ( $K_d$ ) of Val-Glu-Ser-Ser-Lys to bradykinin receptors or the precise fold-change in bradykinin's  $EC_{50}$  is not available in the reviewed literature. However, qualitative studies have demonstrated a significant leftward shift in the bradykinin dose-response curve in the presence of this peptide, indicating increased potency[1].

## Signaling Pathway

The potentiation of the bradykinin signaling pathway by Val-Glu-Ser-Ser-Lys is thought to occur at the level of the bradykinin B2 receptor, a G-protein coupled receptor (GPCR). By increasing the receptor's affinity for bradykinin, the peptide enhances the downstream signaling cascade, which involves the activation of phospholipase C (PLC), leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). This ultimately results in an increase in intracellular calcium and smooth muscle contraction.



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## References

- 1. Prostate specific antigen (psa): from the catalytic activity to the clinical value | ArcAdiA Archivio Aperto di Ateneo [arcadia.sba.uniroma3.it]
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